

Structural Elucidation and IUPAC Nomenclature of C₅H₃Cl₂N₃O₂

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Compound of Interest

Compound Name: 4-Chloro-2-methyl-6-nitro-pyrimidine

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A Technical Guide to Pyridine and Pyrimidine Intermediates in Drug Discovery

Executive Summary

The molecular formula C₅H₃Cl₂N₃O₂ represents a class of nitrogen-rich heteroaromatic scaffolds critical in medicinal chemistry.^[1] It does not refer to a single compound but rather a set of structural isomers, primarily substituted pyridines and pyrimidines. These compounds serve as electrophilic "warheads" in the synthesis of kinase inhibitors, antivirals, and agrochemicals due to their susceptibility to Nucleophilic Aromatic Substitution ().

This guide provides a definitive IUPAC nomenclature breakdown for the two most chemically significant isomers and details the synthetic utility of the pyridine derivative, a common building block in pharmaceutical development.

Part 1: Structural Analysis and Isomerism

To determine the IUPAC name, we must first calculate the Degree of Unsaturation (DoU) to understand the ring/bond structure.

Formula:

Applying this to $C_5H_3Cl_2N_3O_2$:

A DoU of 5 typically indicates an aromatic ring (4 degrees: 1 ring + 3

-bonds) plus one exocyclic

-bond (e.g., a nitro group

or carbonyl).

The Two Primary Isomers

In drug development contexts, this formula almost exclusively refers to one of the following two scaffolds:

Feature	Isomer A (Pyridine Core)	Isomer B (Pyrimidine Core)
Structure	Substituted Pyridine	Substituted Pyrimidine
Functional Groups	Amine (), Nitro (), 2x Chloro ()	Methyl (), Nitro (), 2x Chloro ()
IUPAC Name	2,6-Dichloro-3-nitropyridin-4-amine	4,6-Dichloro-2-methyl-5-nitropyrimidine
CAS Registry	1979-96-0	13162-43-1
Key Application	Kinase inhibitor scaffold (ATP binding site)	Antifolate/Antimetabolite synthesis

Part 2: Systematic IUPAC Nomenclature (Step-by-Step)

We will focus on Isomer A (2,6-Dichloro-3-nitropyridin-4-amine) as the primary case study, as its naming conventions involve complex prioritization rules often encountered in regulatory submissions.

1. Identify the Principal Functional Group

The pyridine ring contains three substituents:

- (Chloro)
- (Nitro)
- (Amino)

Rule: According to IUPAC P-41, the principal functional group determines the suffix.

- Amine > Nitro > Halogen.
- Therefore, the parent structure is pyridin-4-amine (or 4-aminopyridine).

2. Numbering the Heterocycle

The pyridine nitrogen is always position 1. We must number the ring to give the substituents the lowest possible locant set.

- Path A (Clockwise): N=1, Cl=2, NO₂=3, NH₂=4, Cl=6. Set: 2,3,4,6.
- Path B (Counter-Clockwise): N=1, Cl=2, NH₂=4, NO₂=5, Cl=6. Set: 2,4,5,6.

Comparison: The first point of difference is at the second number (3 vs 4). Path A (2,3,4,6) is lower.

- Position 2: Chloro[2]
- Position 3: Nitro
- Position 4: Amine (Parent)[3]
- Position 6: Chloro[2]

3. Alphabetical Assembly

Substituents are listed alphabetically (ignoring prefixes like di-, tri-).

- Chloro
- Nitro

Final IUPAC Name: 2,6-Dichloro-3-nitropyridin-4-amine

(Note: "4-Amino-2,6-dichloro-3-nitropyridine" is a common semi-systematic name accepted in many journals, but the suffix-based name above is the Preferred IUPAC Name or PIN).

Part 3: Technical Deep Dive – Reactivity & Synthesis

Context: This compound is rarely the final drug; it is an intermediate. The presence of the electron-withdrawing nitro group and the pyridine nitrogen makes the chlorines at positions 2 and 6 highly electrophilic.

Mechanism: Regioselective Nucleophilic Aromatic Substitution (

)

In drug design, researchers often displace one chlorine with a nucleophile (e.g., a complex amine) to attach a "tail" that interacts with the solvent-front region of a protein target.

- Regioselectivity: The chlorine at C2 is generally more reactive than C6 if C3 is occupied by a nitro group, due to the inductive electron-withdrawal of the nitro group ortho to the C2 position, stabilizing the Meisenheimer complex intermediate.

Experimental Workflow: Synthesis of the C₅H₃Cl₂N₃O₂ Core

The following protocol outlines the generation of this core from a precursor, ensuring high purity for downstream applications.

Precursor: 4-Amino-2,6-dichloropyridine.

Reagents:

- Concentrated Sulfuric Acid (

)

- Fuming Nitric Acid (

)

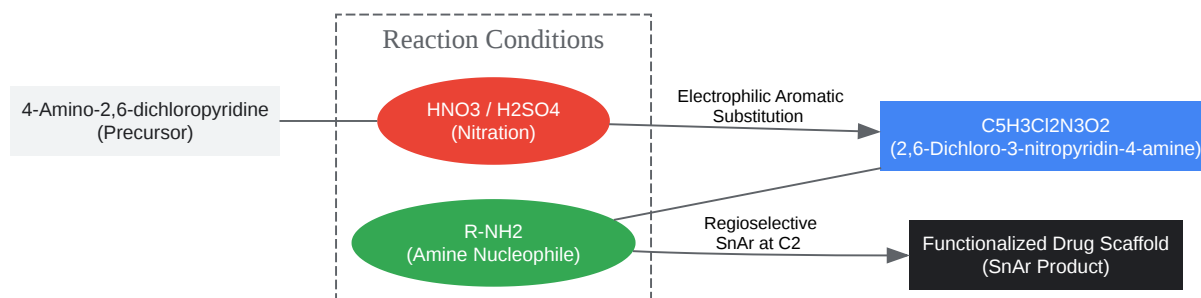
Protocol:

- Dissolution: Dissolve 10.0 g of 4-amino-2,6-dichloropyridine in 40 mL of conc. at 0°C. Maintain temperature <5°C to prevent exotherms.
- Nitration: Add a mixture of fuming (4.5 mL) and (10 mL) dropwise over 30 minutes.
- Reaction: Allow the mixture to warm to 20°C and stir for 2 hours. Monitor via TLC (30% EtOAc/Hexane) or LC-MS.
 - Checkpoint: Look for the disappearance of the starting material peak (M+H = 163) and appearance of product (M+H = 208).
- Quench: Pour the reaction mixture onto 200 g of crushed ice. The product will precipitate as a yellow solid.
- Neutralization: Adjust pH to ~4-5 using 50% NaOH solution (carefully!).
- Isolation: Filter the solid, wash with cold water, and dry under vacuum.

Yield Expectation: 85-90%.

Part 4: Visualization of Reaction Pathways

The following diagram illustrates the synthesis of the C₅H₃Cl₂N₃O₂ core and its downstream utility in creating a scaffold for kinase inhibitors.



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Figure 1: Synthetic pathway transforming the pyridine precursor into the C₅H₃Cl₂N₃O₂ "warhead" and its subsequent use in drug discovery via Nucleophilic Aromatic Substitution.

Part 5: Analytical Characterization Data

When verifying the identity of 2,6-Dichloro-3-nitropyridin-4-amine, compare experimental data against these standard values.

Property	Specification	Notes
Molecular Weight	207.99 g/mol	Monoisotopic mass
Appearance	Yellow crystalline solid	Typical of nitro-aromatics
Melting Point	158 - 162 °C	Sharp melting range indicates purity
1H NMR (DMSO-d ₆)	7.8 (s, 2H,), 6.9 (s, 1H, Ar-H)	The single aromatic proton is key for confirmation
LC-MS		Characteristic chlorine isotope pattern (3:[2][3][4]1)

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